

A Comparative Analysis of Sulfoxaflor and Flupyradifurone Toxicity to Honeybees

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Compound of Interest

Compound Name: Sulfoxaflor

Cat. No.: B1682526

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A critical evaluation of the systemic insecticides **sulfoxaflor** and flupyradifurone reveals distinct toxicity profiles concerning the European honeybee (*Apis mellifera*). While both compounds target the nicotinic acetylcholine receptor (nAChR) in insects, leading to similar modes of action as neonicotinoids, their lethal and sublethal impacts on honeybees warrant a detailed comparative assessment.^{[1][2][3][4][5]} This guide synthesizes experimental data to provide researchers, scientists, and drug development professionals with a comprehensive overview of their comparative toxicity.

Acute Toxicity: A Quantitative Comparison

The acute toxicity of an insecticide is a primary indicator of its potential risk to non-target organisms. This is typically measured by the median lethal dose (LD50), the dose required to kill 50% of a test population. The following table summarizes the reported acute oral and contact LD50 values for **sulfoxaflor** and flupyradifurone in honeybees.

Insecticide	Exposure Route	LD50 (µ g/bee)	Source
Sulfoxaflor	Oral	0.052	USEPA
	Oral	0.146	EFSA
	Oral	0.078 - 0.162 (48h)	
	Contact	0.13	USEPA
	Contact	0.379	EFSA
Flupyradifurone	Oral	1.2	US EPA
	Oral	3.368	
	Oral	2.995	
	Contact	49.12	

It is important to note that toxicity can vary based on the formulation of the commercial product and the specific experimental conditions. For instance, some studies have shown that formulated products containing these active ingredients can exhibit higher toxicity than the technical grade active ingredient alone.

Sublethal Effects on Honeybee Health

Beyond acute mortality, sublethal exposure to **sulfoxaflor** and flupyradifurone can elicit a range of adverse effects on honeybee physiology and behavior, ultimately impacting colony health and survival.

Sulfoxaflor: Impacts on Reproduction, Homing, and Immunity

Chronic exposure to field-realistic concentrations of **sulfoxaflor** has been demonstrated to impair the reproductive success of bumblebees, a key non-Apis pollinator, by reducing egg-laying. In honeybees, sublethal doses have been shown to negatively affect homing ability, with a significant reduction in the number of foragers successfully returning to the colony after exposure. Furthermore, **sulfoxaflor** exposure can modulate the honeybee immune system. Studies have also indicated that **sulfoxaflor** can induce oxidative stress and apoptosis in

honeybees. However, some research has found no significant impact on the learning and memory of bumblebees after acute exposure.

Flupyradifurone: Behavioral Impairment, Reduced Survival, and Immune Response

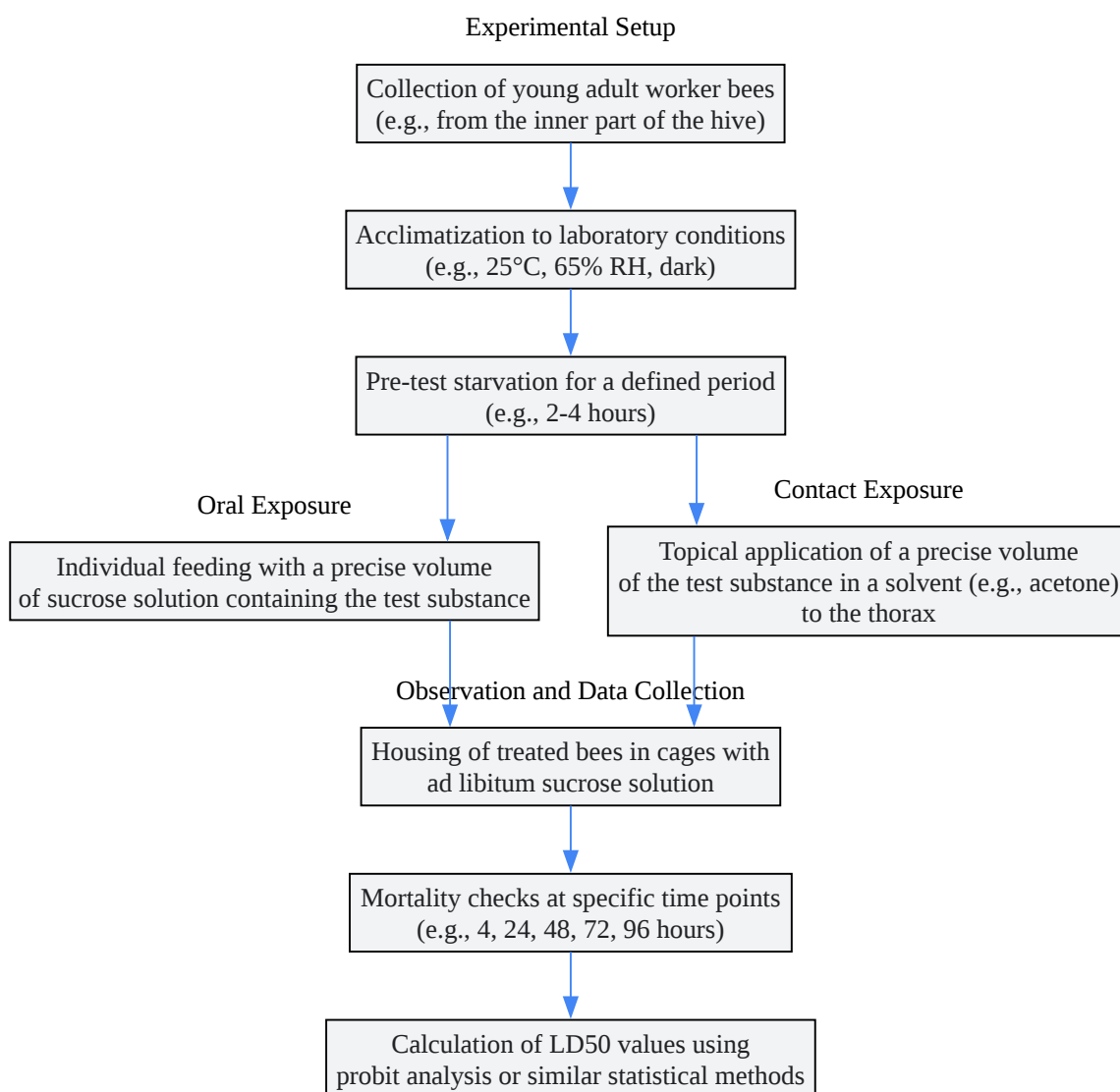
Flupyradifurone, while often marketed as "bee-safe," has been shown to cause a variety of sublethal effects. Chronic exposure to field-realistic concentrations can lead to a significant decrease in the survival rate of honeybees. Laboratory studies have demonstrated that flupyradifurone can impair motor abilities, taste, and learning performance in foraging honeybees. Exposure has also been linked to altered immune responses and an increased pathogen load of the microsporidian *Nosema ceranae*. Interestingly, the toxicity of flupyradifurone appears to be seasonally dependent, with higher sensitivity observed in summer compared to spring.

Experimental Methodologies

To ensure the reproducibility and critical evaluation of the cited data, this section outlines the typical experimental protocols employed in assessing the toxicity of **sulfoxaflor** and flupyradifurone to honeybees.

Acute Toxicity Testing (Oral and Contact)

A standardized approach, often following guidelines from organizations like the OECD (Organisation for Economic Co-operation and Development), is typically used for acute toxicity testing.

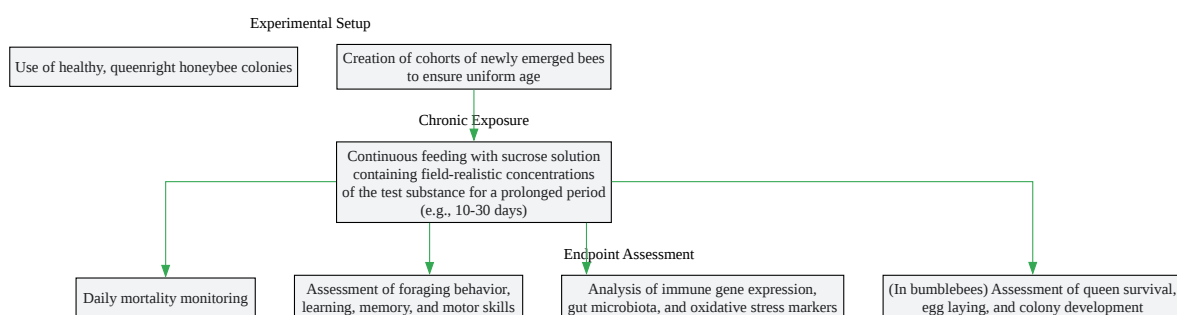


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Workflow for Acute Honeybee Toxicity Testing.

Chronic Toxicity and Sublethal Effects Studies

Investigating chronic and sublethal effects requires longer exposure periods and the assessment of more nuanced endpoints.

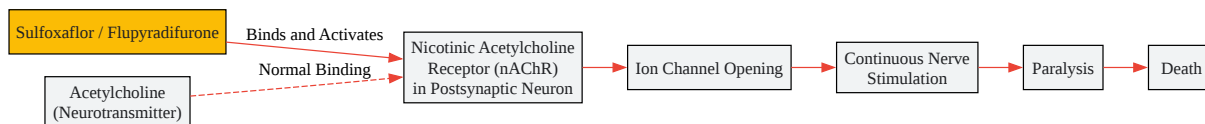


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Workflow for Chronic and Sublethal Effects Studies.

Mode of Action: A Shared Pathway

Both **sulfoxaflor** and flupyradifurone are classified as nicotinic acetylcholine receptor (nAChR) agonists. They bind to these receptors in the insect central nervous system, mimicking the action of the neurotransmitter acetylcholine. This leads to the continuous stimulation of nerve cells, resulting in paralysis and death. While they share this mode of action with neonicotinoid insecticides, they belong to different chemical classes: **sulfoxaflor** is a sulfoximine, and flupyradifurone is a butenolide.



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Simplified Signaling Pathway for nAChR Agonist Insecticides.

Conclusion

The available evidence indicates that both **sulfoxaflor** and flupyradifurone pose a risk to honeybee health. While acute toxicity values provide a baseline for comparison, the sublethal effects at field-realistic concentrations are of significant concern for long-term colony viability. **Sulfoxaflor** has demonstrated clear negative impacts on reproduction in non-Apis bees and homing in honeybees. Flupyradifurone, despite being positioned as a safer alternative, exhibits chronic toxicity and a range of behavioral and physiological impairments. Future research should continue to investigate the synergistic effects of these insecticides with other environmental stressors, such as fungicides and pathogens, to fully understand their impact on pollinator populations.

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